

Technical Support Center: N-Nitrosodipropylamine-d14 Handling and Disposal

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Compound of Interest

Compound Name: *N-Nitrosodipropylamine-d14*

Cat. No.: *B580251*

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This guide provides best practices, troubleshooting, and frequently asked questions for the safe handling and disposal of **N-Nitrosodipropylamine-d14**, a deuterated N-nitrosamine compound. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure laboratory safety and regulatory compliance.

I. Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N-Nitrosodipropylamine-d14**?

A1: **N-Nitrosodipropylamine-d14** is classified as a probable human carcinogen.[1] It is also harmful if swallowed (Acute toxicity, oral, Category 4) and is toxic to aquatic life with long-lasting effects.[2][3] Due to its carcinogenic properties, all contact should be minimized.

Q2: What immediate actions should be taken in case of accidental exposure?

A2:

- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids with fingers to ensure thorough rinsing. Remove contact lenses if present. Seek prompt medical attention.[2]
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical advice.[2]

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[2]
- Ingestion: Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[2]

Q3: How should I properly store **N-Nitrosodipropylamine-d14**?

A3: **N-Nitrosodipropylamine-d14** should be stored in a locked, designated area for carcinogens.[2][4] Recommended storage temperatures vary by supplier, with options including freezer storage at $< -10^{\circ}\text{C}$ or refrigerated storage at $2\text{-}8^{\circ}\text{C}$ for long-term stability.[5][6] It is light-sensitive, particularly to UV light, and should be stored in the dark.[7] Use a two-container containment system for storage.[4]

Q4: What personal protective equipment (PPE) is required when handling this compound?

A4: Wear disposable gloves, a fully closed lab coat, and safety goggles.[4][8] All handling of **N-Nitrosodipropylamine-d14** should be conducted in a chemical fume hood to avoid inhalation of aerosols.[4]

Q5: What is the correct procedure for cleaning up a small spill?

A5: For small spills, absorb the liquid with a finely-powdered, liquid-binding material like diatomite. Decontaminate the affected surfaces and equipment by scrubbing with alcohol. Dispose of all contaminated materials as hazardous waste according to local regulations.[2] Ensure adequate ventilation and wear full personal protective equipment during cleanup.[2]

Q6: Can I dispose of **N-Nitrosodipropylamine-d14** down the drain?

A6: No. **N-Nitrosodipropylamine-d14** is toxic to aquatic life and must not be disposed of down the sanitary sewer.[2][9] All waste containing this compound must be treated as hazardous waste.

II. Quantitative Data Summary

Parameter	Value	Source
Chemical Formula	C ₆ D ₁₄ N ₂ O	[1][2]
Molecular Weight	144.27 g/mol	[2][10]
Appearance	Liquid	[2]
Relative Density	1.013 g/cm ³	[2]
Storage Temperature	-20°C or 2-8°C	[6][10]
GHS Hazard Codes	H302 (Harmful if swallowed), H350 (May cause cancer), H411 (Toxic to aquatic life with long lasting effects)	[2][3]

III. Experimental Protocols

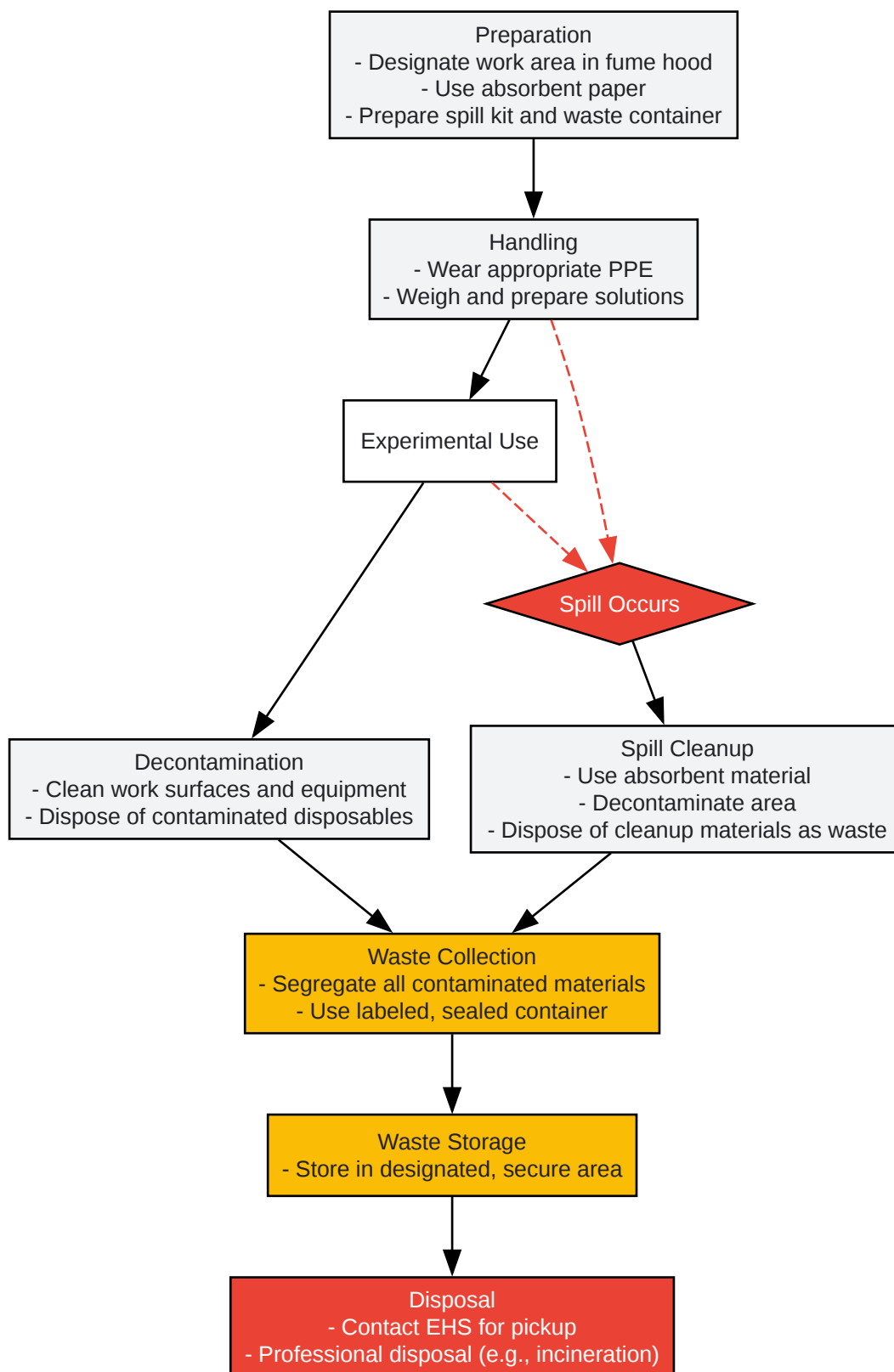
1. Protocol for Weighing and Preparing Solutions

- Preparation: Before handling, designate a specific work area within a chemical fume hood. Cover the work surface with disposable, plastic-backed absorbent paper.[4] Ensure an appropriate spill kit and waste container are readily accessible.
- Weighing: Tare a sealed container (e.g., a vial with a septum cap) on an analytical balance. Inside the fume hood, carefully transfer the required amount of **N-Nitrosodipropylamine-d14** into the tared container using a clean, dedicated pipette. Seal the container immediately.
- Dissolving: Still within the fume hood, add the desired solvent to the container. If the container has a septum cap, this can be done via syringe to minimize exposure. Mix gently until the compound is fully dissolved.
- Decontamination: Wipe down all surfaces and equipment used with alcohol. Dispose of all disposable materials, including gloves and bench paper, as hazardous waste.

2. Protocol for Disposal of **N-Nitrosodipropylamine-d14** Waste

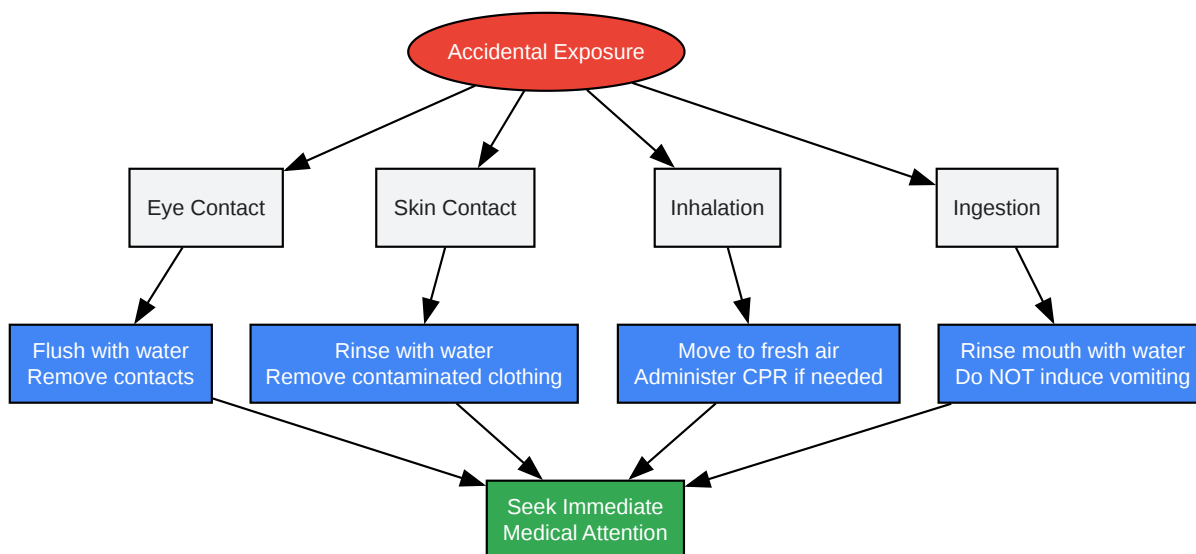
- **Waste Segregation:** All waste contaminated with **N-Nitrosodipropylamine-d14**, including unused solutions, contaminated PPE, and cleaning materials, must be collected in a dedicated, properly labeled hazardous waste container.[\[4\]](#)[\[11\]](#)
- **Labeling:** The waste container must be clearly labeled with "DANGER/CAUTION – CHEMICAL CARCINOGEN" and "Hazardous Waste".[\[4\]](#)[\[9\]](#) The label should also include the full chemical name, concentration, and date of generation.[\[9\]](#)
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure area, away from incompatible materials, until it is collected for disposal.[\[4\]](#)[\[11\]](#)
- **Disposal:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[\[4\]](#)[\[9\]](#) Do not attempt to neutralize or dispose of the waste through conventional means. Disposal methods for carcinogenic compounds often involve high-temperature incineration by a licensed disposal company.[\[7\]](#)
[\[12\]](#)

IV. Workflow and Pathway Diagrams



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Caption: Workflow for safe handling and disposal of **N-Nitrosodipropylamine-d14**.



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Caption: First aid response pathway for accidental exposure.

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References

- 1. Buy N-Nitrosodipropylamine-d14 | 93951-96-3 [smolecule.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. N-Nitrosodipropylamine-d14 | C₆H₁₄N₂O | CID 45052204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Chemical Carcinogens - Environmental Health & Safety - University of Delaware [www1.udel.edu]
- 5. accustandard.com [accustandard.com]
- 6. clearsynth.com [clearsynth.com]

- 7. N-Nitrosodipropylamine | C₆H₁₄N₂O | CID 12130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. kmpharma.in [kmpharma.in]
- 9. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 10. N-Nitrosodipropylamine-d14 | LGC Standards [lgcstandards.com]
- 11. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 12. Disposal Methods for Chemical Waste: A Comprehensive Guide [greenflow.com]
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